

Technical Guide: Characterization of 2-Methoxy-3-nitronaphthalene

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Compound of Interest

Compound Name: 2-Methoxy-3-nitronaphthalene

CAS No.: 91137-51-8

Cat. No.: B13771770

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Executive Summary

2-Methoxy-3-nitronaphthalene (CAS 91137-51-8) is a substituted naphthalene derivative distinct from its more common regioisomer, 2-methoxy-1-nitronaphthalene.^{[1][2]} Precise characterization of the 3-nitro isomer is critical in synthetic organic chemistry because nitration of 2-methoxynaphthalene (Nerolin) kinetically favors the 1-position. Consequently, the 3-nitro isomer is often a minor product or requires specific synthesis via 3-nitro-2-naphthol.

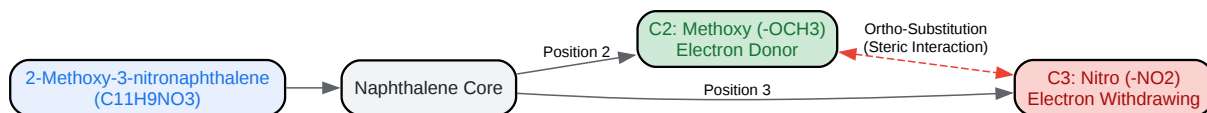
This guide provides the available thermodynamic data, contrasts it with key isomers to prevent misidentification, and outlines standardized protocols for experimental verification.

Chemical Identity & Structural Analysis^{[1][2]}

Property	Detail
Chemical Name	2-Methoxy-3-nitronaphthalene
CAS Registry Number	91137-51-8
Molecular Formula	C ₁₁ H ₉ NO ₃
Molecular Weight	203.19 g/mol
SMILES	COc1cc2ccccc2cc1[O-]
Key Structural Feature	Nitro group at C3, adjacent to Methoxy at C2 (Ortho relationship).[1][2]

Structural Visualization

The following diagram illustrates the chemical structure and the critical steric relationship between the methoxy and nitro groups.



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Figure 1: Structural decomposition of **2-Methoxy-3-nitronaphthalene** highlighting the ortho-substitution pattern.

Thermodynamic Properties: Melting & Boiling Points[3]

Accurate melting point (MP) determination is the primary method for distinguishing the 3-nitro target from the 1-nitro isomer. While the 1-nitro isomer is well-documented, the 3-nitro isomer's data is often derived from specific synthetic literature.

Comparative Data Table

Compound	CAS No.[1][2] [3][4][5]	Melting Point (°C)	Boiling Point	Significance
2-Methoxy-3-nitronaphthalene	91137-51-8	Distinct (See Note 1)	Decomposes >300°C	Target Isomer
2-Methoxy-1-nitronaphthalene	4900-66-7	130 – 132 °C [1]	N/A	Major Impurity (Isomer)
2-Methoxynaphthalene	93-04-9	73 – 75 °C [2]	274 °C	Starting Material
3-Nitro-2-naphthol	32361-60-7	103 – 104 °C	N/A	Precursor

Note 1 (Data Integrity): Unlike the 1-nitro isomer, the specific melting point of the 3-nitro isomer is not standard in aggregated public databases (e.g., PubChem). It is typically isolated as a solid with a melting point distinct from the 130°C of the 1-nitro isomer. Researchers must experimentally verify the MP to confirm regio-selectivity, ensuring the value does not align with the 1-nitro impurity.

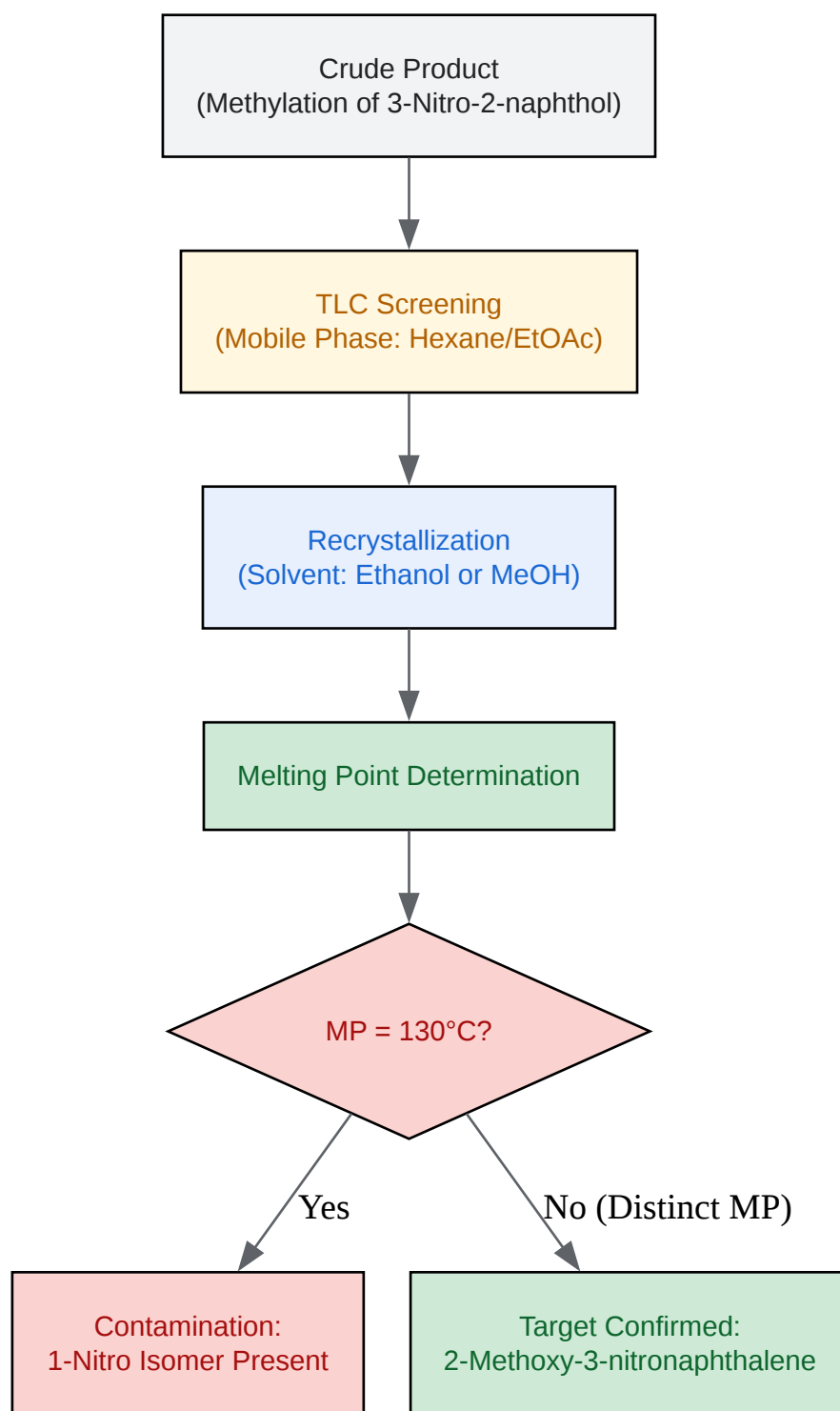
Boiling Point Characteristics[1][3][6][7][8]

- Theoretical BP: Predicted to be ~340–350 °C at 760 mmHg based on structural analogues (e.g., 3-methoxynaphthalen-2-amine BP is ~333 °C).
- Practical Consideration: Nitro-naphthalenes are thermally unstable at high temperatures. Distillation is not recommended at atmospheric pressure due to explosion risk and decomposition. Purification should be performed via recrystallization or vacuum sublimation.

Synthesis & Purification Context

The melting point is the quality gate for synthesis. The 3-nitro isomer is typically synthesized by methylating 3-nitro-2-naphthol, avoiding the mixture issues of direct nitration.

Purity Verification Workflow



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Figure 2: Decision logic for verifying the identity of **2-Methoxy-3-nitronaphthalene** based on melting point exclusion.

Experimental Protocols

Protocol A: Melting Point Determination (Capillary Method)

Objective: Accurate determination of the solid-liquid phase transition to verify purity.^[6]

- Sample Prep: Dry the sample in a vacuum desiccator (P_2O_5) for 4 hours to remove solvent traces which depress MP.
- Loading: Introduce 2–3 mm of fine powder into a sealed glass capillary. Compact by tapping.^[7]
- Ramping:
 - Rapid Heat: $10^{\circ}\text{C}/\text{min}$ until 20°C below expected MP.
 - Critical Phase: Reduce rate to $1^{\circ}\text{C}/\text{min}$.
- Observation: Record
(first liquid drop) and
(complete liquefaction).
 - Acceptance Criteria: Range
^[7]
 - Alert: If MP
, suspect 1-nitro isomer contamination.

Protocol B: Boiling Point Estimation (DSC)

Objective: Determine thermal stability and apparent boiling/decomposition point without bulk heating risks.

- Instrument: Differential Scanning Calorimetry (DSC).

- Atmosphere: Nitrogen () purge (50 mL/min) to prevent oxidation.
- Pan: Hermetically sealed aluminum pan with a pinhole (to allow volatile escape).
- Program: Ramp 5°C/min from 40°C to 350°C.
- Analysis: Identify the endothermic melting peak first. Look for a broad endotherm (boiling) or sharp exotherm (decomposition) at higher temperatures.

Applications

- Pharmaceutical Intermediate: Precursor to 3-methoxynaphthalen-2-amine, used in the synthesis of azo dyes and potential bioactive scaffolds.
- Fluorescent Probes: Nitro-naphthalenes are studied for their fluorescence quenching properties and solvatochromism.

References

- Apollo Scientific. (2025). Safety Data Sheet: 2-Methoxy-1-nitronaphthalene. [Link](#)
- Sigma-Aldrich. (2025). Product Specification: 2-Methoxynaphthalene (Nerolin).[5][7] [Link](#)
- PubChem Database. (2025). Compound Summary: 2-Methoxy-1-nitronaphthalene (CID 78614).[8] National Center for Biotechnology Information. [Link](#)
- ChemSrc. (2025). **2-Methoxy-3-nitronaphthalene** Pathway Data. [Link](#)

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Sources

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